

2-(4-Iodophenyl)ethanol: A Comprehensive Technical Guide for Research and Development

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Iodophenyl)ethanol

CAS No.: 52914-23-5

Cat. No.: B1305254

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An In-depth Exploration of the Synthesis, Properties, and Applications of a Key Halogenated Intermediate

Foreword

Within the landscape of modern medicinal chemistry and materials science, halogenated organic compounds hold a position of paramount importance. The introduction of a halogen atom into an organic scaffold can profoundly influence its physicochemical and biological properties, offering a powerful tool for molecular design and optimization. Among these, iodinated aromatic compounds have garnered significant interest due to the unique characteristics of the iodine atom, including its size, polarizability, and ability to participate in halogen bonding and as a leaving group in cross-coupling reactions. This guide provides a comprehensive technical overview of **2-(4-Iodophenyl)ethanol**, a versatile building block that has quietly established itself as a valuable intermediate in the synthesis of a diverse array of complex molecules. From its likely origins in the broader exploration of halogenated phenylethanols to its contemporary applications in the development of targeted therapeutics, this document aims to serve as an in-depth resource for researchers, scientists, and drug development professionals. We will delve into its historical context, dissect its synthetic

methodologies, and explore its multifaceted utility, providing both foundational knowledge and practical insights for its application in the laboratory.

Discovery and History: A Molecule Born from a Legacy of Iodine in Science

The precise moment of the first synthesis and characterization of **2-(4-iodophenyl)ethanol** is not prominently documented in the annals of chemical literature as a singular event of discovery. Instead, its emergence is intrinsically linked to the broader narrative of the exploration of halogenated phenylethanol derivatives during the mid-20th century—a period characterized by an explosion in synthetic organic chemistry and the burgeoning field of medicinal chemistry.

The story of **2-(4-iodophenyl)ethanol** is best understood within the historical context of the scientific fascination with iodine and its compounds. Following the discovery of iodine in 1811 by Bernard Courtois, the element and its inorganic salts quickly found application in medicine, most notably for the treatment of goiter.^[1] This early therapeutic success spurred an enduring interest in the biological effects of iodine-containing substances.^{[2][3]}

As organic chemistry matured in the late 19th and early 20th centuries, chemists began to systematically incorporate iodine into organic molecules, seeking to understand how this modification would influence their properties. The development of foundational synthetic techniques, such as the Sandmeyer and Grignard reactions, provided the necessary tools for the preparation of a wide array of organoiodine compounds.^[4]

While a specific "pioneering" scientist or a landmark publication for the discovery of **2-(4-iodophenyl)ethanol** remains elusive, its synthesis would have been a logical extension of the ongoing research into substituted phenylethanols. The parent compound, 2-phenylethanol, was a known entity, and the introduction of a halogen at the para position of the phenyl ring would have been a straightforward objective for chemists of the era exploring structure-activity relationships. The presence of its chloro-analogue, 2-(4-chlorophenyl)ethanol, in the chemical literature and supplier catalogs from the latter half of the 20th century further supports the notion of a gradual emergence rather than a celebrated discovery.^[4]

The initial applications of **2-(4-iodophenyl)ethanol** were likely as a synthetic intermediate, a role it continues to excel in today. Its utility as a building block in the construction of more

complex molecules, particularly in the pharmaceutical and agrochemical industries, has ensured its continued relevance.

Physicochemical Properties

2-(4-Iodophenyl)ethanol is a white to off-white solid at room temperature. The presence of the iodine atom significantly influences its physical and chemical properties compared to the parent 2-phenylethanol molecule.

Property	Value
CAS Number	52914-23-5
Molecular Formula	C ₈ H ₉ IO
Molecular Weight	248.06 g/mol
Melting Point	48-51 °C
Boiling Point	155-158 °C at 10 mmHg
Appearance	White to off-white solid
Solubility	Soluble in common organic solvents such as methanol, ethanol, dichloromethane, and ethyl acetate. Sparingly soluble in water.

Synthesis and Methodologies

Several synthetic routes to **2-(4-Iodophenyl)ethanol** have been developed, with the choice of method often depending on the starting materials, desired scale, and laboratory resources. The most common and practical approaches involve the reduction of a corresponding carboxylic acid or its ester, or the Grignard reaction.

Reduction of 2-(4-Iodophenyl)acetic Acid

A widely employed and straightforward method for the synthesis of **2-(4-Iodophenyl)ethanol** is the reduction of 2-(4-iodophenyl)acetic acid. This transformation can be achieved using various reducing agents, with borane complexes being particularly effective.

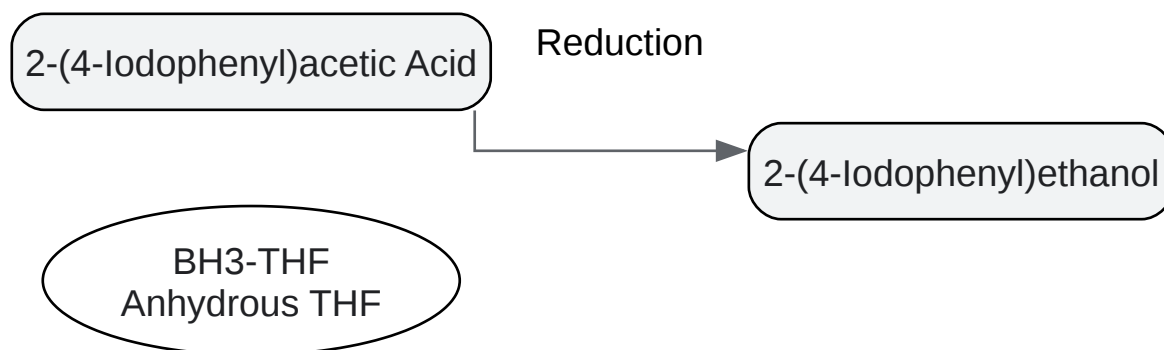
Experimental Protocol: Reduction of 2-(4-Iodophenyl)acetic Acid with Borane-Tetrahydrofuran Complex

- Materials:
 - 2-(4-Iodophenyl)acetic acid
 - Anhydrous Tetrahydrofuran (THF)
 - Borane-tetrahydrofuran complex (1 M solution in THF)
 - Saturated aqueous sodium bicarbonate solution
 - Ethyl acetate
 - Anhydrous sodium sulfate
 - Deionized water
- Procedure:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-(4-iodophenyl)acetic acid (1.0 eq) in anhydrous THF.
 - Cool the solution to 0 °C in an ice bath.
 - Slowly add the borane-tetrahydrofuran complex (1.0 M solution in THF, 1.1 eq) dropwise to the stirred solution.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, carefully quench the reaction by the slow addition of water, followed by a saturated aqueous sodium bicarbonate solution until the cessation of gas evolution.

- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **2-(4-iodophenyl)ethanol**. The product can be further purified by column chromatography on silica gel if necessary.

Causality Behind Experimental Choices:

- The use of anhydrous THF is crucial as borane reagents react violently with water.
- The reaction is performed under an inert atmosphere (nitrogen) to prevent the quenching of the reducing agent by atmospheric moisture.
- The slow, dropwise addition of the borane complex at a reduced temperature helps to control the initial exothermic reaction.
- The aqueous workup with a mild base neutralizes any remaining acidic species and facilitates the separation of the product into the organic phase.



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Figure 1: Synthetic pathway for the reduction of 2-(4-iodophenyl)acetic acid.

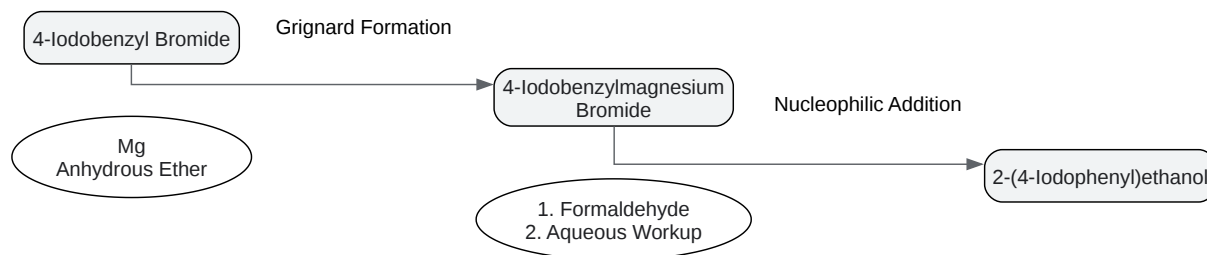
Grignard Reaction

An alternative and versatile approach involves the use of a Grignard reagent. This method builds the carbon skeleton of the molecule and is particularly useful when starting from precursors like 4-iodobenzyl halides.

Experimental Protocol: Synthesis via Grignard Reaction with Formaldehyde

- Materials:
 - 4-Iodobenzyl bromide
 - Magnesium turnings
 - Anhydrous diethyl ether or THF
 - Iodine crystal (as an initiator)
 - Paraformaldehyde
 - Saturated aqueous ammonium chloride solution
 - Ethyl acetate
 - Anhydrous sodium sulfate
- Procedure:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings (1.2 eq) and a small crystal of iodine.
 - Add a small amount of anhydrous diethyl ether to cover the magnesium.
 - In the dropping funnel, prepare a solution of 4-iodobenzyl bromide (1.0 eq) in anhydrous diethyl ether.
 - Add a small portion of the 4-iodobenzyl bromide solution to the magnesium turnings to initiate the reaction (indicated by the disappearance of the iodine color and gentle bubbling).
 - Once the reaction has initiated, add the remaining 4-iodobenzyl bromide solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.

- Cool the reaction mixture to 0 °C in an ice bath.
- In a separate flask, carefully depolymerize paraformaldehyde by heating and pass the resulting formaldehyde gas through the Grignard solution, or carefully add anhydrous paraformaldehyde in portions to the cooled Grignard reagent.
- After the addition of formaldehyde, allow the reaction to warm to room temperature and stir for 2-3 hours.
- Quench the reaction by the slow, dropwise addition of a saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.



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Figure 2: Grignard synthesis of 2-(4-iodophenyl)ethanol.

Applications in Organic Synthesis and Drug Development

The synthetic utility of **2-(4-iodophenyl)ethanol** is primarily derived from its two key functional groups: the primary alcohol and the aryl iodide. These moieties provide orthogonal handles for a variety of chemical transformations, making it a valuable building block in multi-step syntheses.

The Role of the Hydroxyl Group

The primary alcohol functionality of **2-(4-iodophenyl)ethanol** can undergo a wide range of classical alcohol reactions, including:

- **Oxidation:** The hydroxyl group can be oxidized to the corresponding aldehyde, 2-(4-iodophenyl)acetaldehyde, or further to the carboxylic acid, 2-(4-iodophenyl)acetic acid, using a variety of oxidizing agents. The choice of reagent allows for precise control over the oxidation state of the product.
- **Esterification:** Reaction with carboxylic acids or their derivatives (e.g., acyl chlorides, anhydrides) under appropriate conditions yields the corresponding esters.
- **Etherification:** The formation of ethers can be achieved through reactions such as the Williamson ether synthesis.
- **Conversion to Halides:** The hydroxyl group can be substituted by a halogen (e.g., chlorine, bromine) using standard reagents like thionyl chloride or phosphorus tribromide.

The Significance of the Aryl Iodide

The carbon-iodine bond in **2-(4-iodophenyl)ethanol** is a key feature that enables its participation in a multitude of carbon-carbon and carbon-heteroatom bond-forming reactions, most notably palladium-catalyzed cross-coupling reactions. These reactions are cornerstones of modern organic synthesis and are extensively used in the pharmaceutical industry.

- **Suzuki Coupling:** Reaction with boronic acids or their esters to form biaryl structures.
- **Heck Coupling:** Reaction with alkenes to form substituted alkenes.
- **Sonogashira Coupling:** Reaction with terminal alkynes to form aryl alkynes.
- **Buchwald-Hartwig Amination:** Reaction with amines to form arylamines.

- Carbonylation Reactions: The introduction of a carbonyl group to form various carbonyl-containing compounds.

Application in Drug Discovery: A Versatile Scaffold

The combination of a reactive hydroxyl group and an aryl iodide moiety makes **2-(4-iodophenyl)ethanol** a valuable intermediate in the synthesis of pharmaceutically active compounds. The iodophenyl group can serve as a handle to introduce diverse substituents through cross-coupling reactions, allowing for the rapid generation of libraries of compounds for biological screening. The ethanol side chain can be modified to introduce linkers, pharmacophores, or other functional groups to modulate the compound's properties.

While specific blockbuster drugs directly derived from **2-(4-iodophenyl)ethanol** are not widely publicized, its structural motifs are present in numerous compounds under investigation. The broader class of iodinated phenyl derivatives serves as crucial intermediates in the synthesis of targeted therapies, including kinase inhibitors for cancer treatment.

Conclusion

2-(4-iodophenyl)ethanol stands as a testament to the enduring utility of halogenated intermediates in the ever-evolving field of chemical synthesis. While its discovery may not be marked by a singular, celebrated event, its value is evident in its continued application in research and development. The strategic placement of the iodine atom and the hydroxyl group provides a versatile platform for the construction of complex molecular architectures. As the demand for novel therapeutics and functional materials continues to grow, the importance of such well-defined and reactive building blocks will undoubtedly increase. This guide has aimed to provide a comprehensive overview of **2-(4-iodophenyl)ethanol**, from its historical context to its practical applications, with the hope of inspiring and facilitating its use in the next generation of scientific discovery.

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